

4-Hydroxychalcone: A Comprehensive Technical Guide on its Discovery, Synthesis, and Biological Significance

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Compound of Interest

Compound Name: 4-Hydroxychalcone

Cat. No.: B3028900

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Introduction

4-Hydroxychalcone, a phenolic compound belonging to the chalcone family, has emerged as a molecule of significant interest in medicinal chemistry and drug discovery. Characterized by the classic 1,3-diaryl-2-propen-1-one backbone with a hydroxyl group at the fourth position of one aromatic ring, this compound has been the subject of extensive research due to its diverse and potent biological activities. This technical guide provides a comprehensive overview of the discovery, history, synthesis, and multifaceted biological effects of **4-hydroxychalcone**, with a focus on quantitative data, detailed experimental protocols, and the elucidation of its mechanisms of action through key signaling pathways.

Discovery and History

The history of **4-hydroxychalcone** is intrinsically linked to the broader history of chalcones and the development of synthetic organic chemistry. While pinpointing a singular "discovery" of this specific molecule is challenging based on currently available historical records, its synthesis falls under the well-established Claisen-Schmidt condensation, a reaction first described by Rainer Ludwig Claisen and J. G. Schmidt in the 1880s. This reaction, involving the base-catalyzed condensation of an aromatic aldehyde with an aromatic ketone, provided the

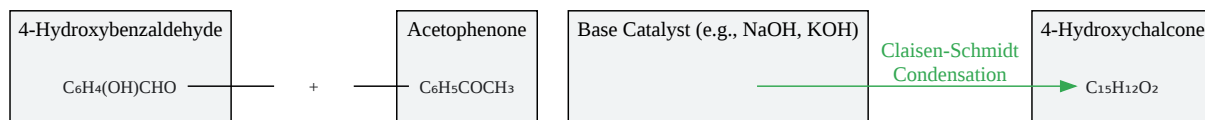
foundational chemistry for the synthesis of a vast array of chalcones, including **4-hydroxychalcone**.

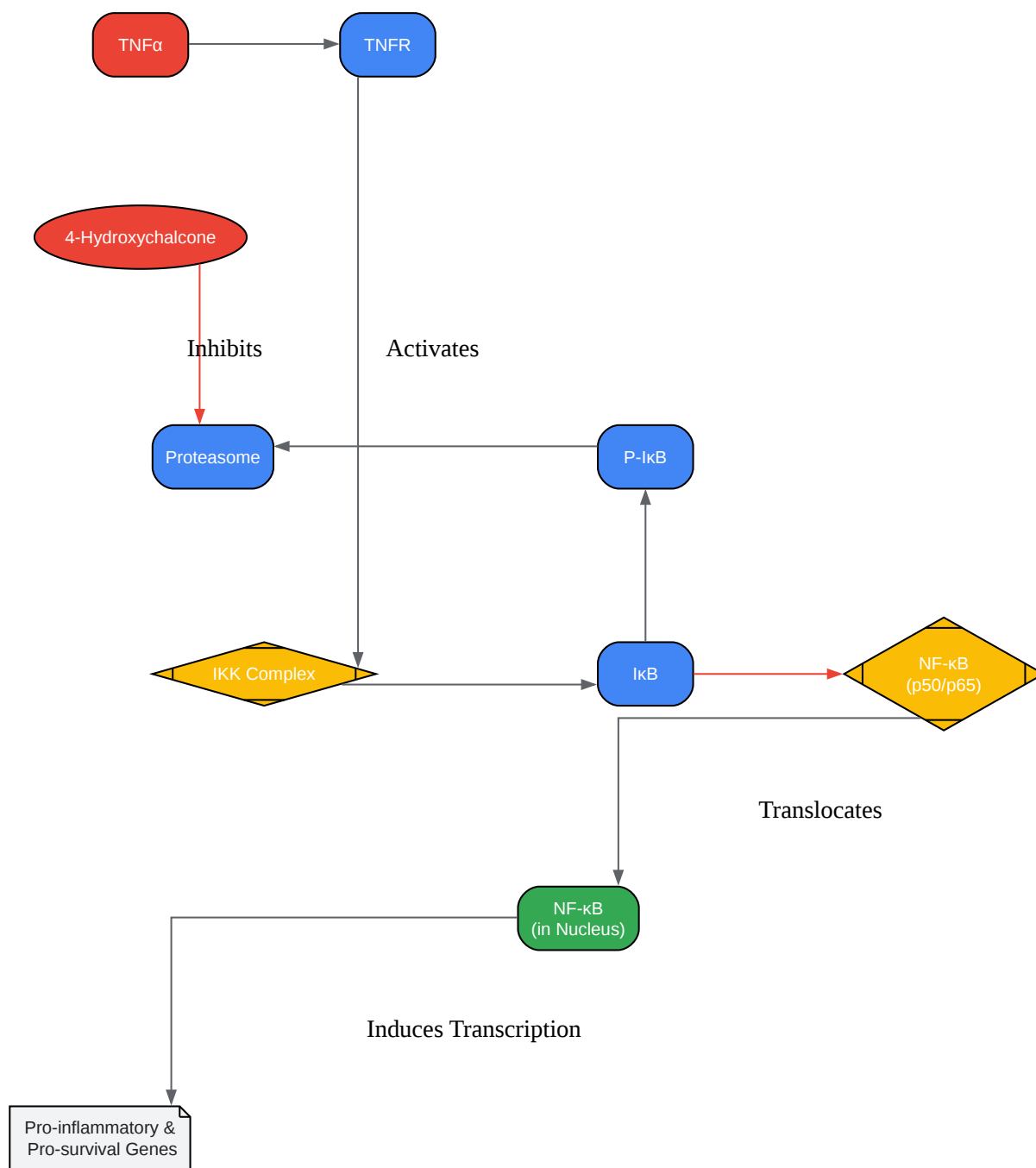
Early research into chalcones was primarily focused on their role as precursors to flavonoids, a major class of plant secondary metabolites. It was later understood that chalcones themselves, including **4-hydroxychalcone**, are naturally present in various plant species, such as licorice root (*Glycyrrhiza glabra*), and contribute to their medicinal properties. The recognition of the inherent biological activities of chalcones spurred further investigation into their synthesis and pharmacological evaluation, leading to the identification of **4-hydroxychalcone** as a promising scaffold for drug development.

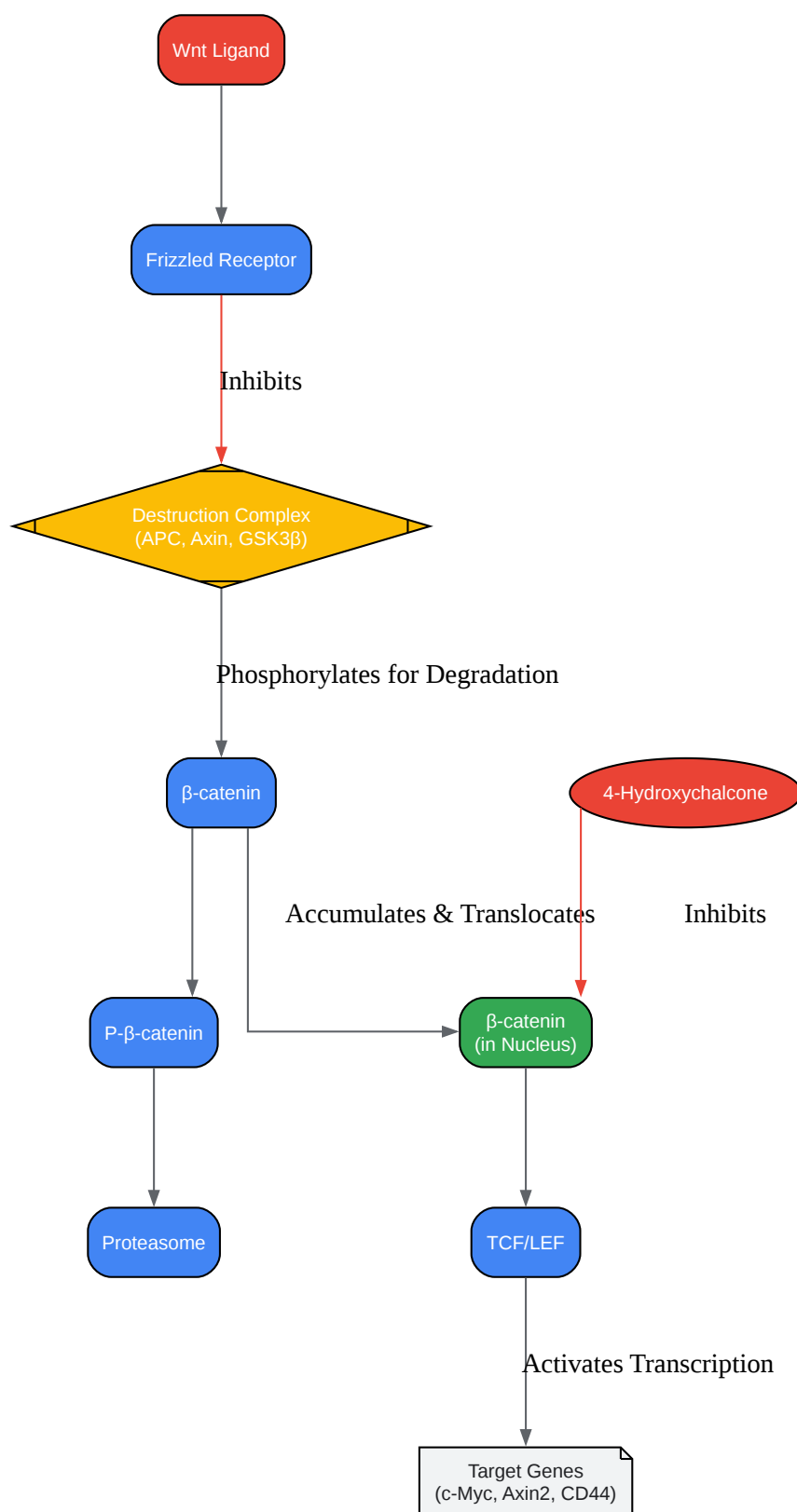
Synthesis of 4-Hydroxychalcone

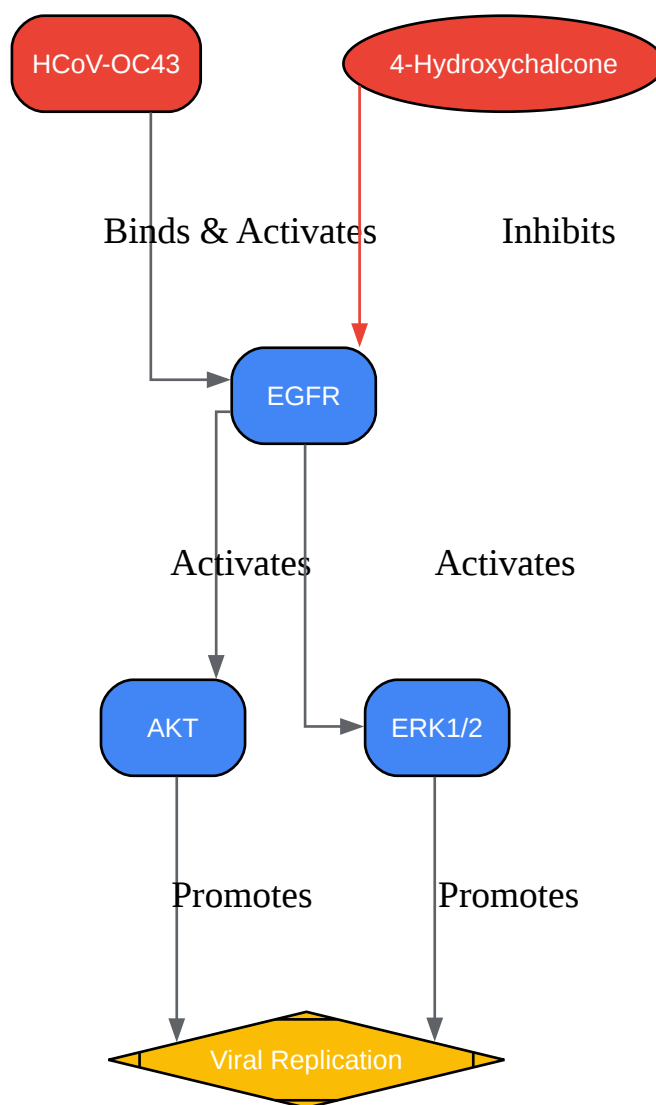
The Claisen-Schmidt condensation remains the cornerstone of **4-hydroxychalcone** synthesis. This reaction involves the condensation of 4-hydroxybenzaldehyde with an acetophenone derivative in the presence of a base or acid catalyst. Over the years, various modifications to the classical protocol have been developed to improve yields, reduce reaction times, and employ more environmentally friendly conditions.

General Reaction Scheme









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